

Tetrafluorosuccinic Acid: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest		
Compound Name:	Tetrafluorosuccinic acid	
Cat. No.:	B1211353	Get Quote

CAS Number: 377-38-8

Molecular Formula: C4H2F4O4

This technical guide provides an in-depth overview of **tetrafluorosuccinic acid**, a fluorinated dicarboxylic acid of significant interest in chemical synthesis and materials science. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, synthesis, and potential applications.

Core Chemical and Physical Properties

Tetrafluorosuccinic acid, also known as 2,2,3,3-tetrafluorobutanedioic acid, is a white crystalline solid. The presence of four fluorine atoms significantly influences its chemical properties, most notably increasing its acidity compared to its non-fluorinated analog, succinic acid. A summary of its key quantitative properties is presented in Table 1.



Property	Value	Reference
CAS Number	377-38-8	[1][2]
Molecular Formula	C4H2F4O4	[1][2]
Molecular Weight	190.05 g/mol	[1]
Melting Point	115-118 °C	[3]
Boiling Point	150 °C at 15 mmHg	[4]
IUPAC Name	2,2,3,3-tetrafluorobutanedioic acid	[1]
Canonical SMILES	C(=O)(C(C(C(=O)O)(F)F) (F)F)O	[1]
InChI Key	YUDUFRYTKFGQCL- UHFFFAOYSA-N	[1]

Molecular Structure

The molecular structure of **tetrafluorosuccinic acid** consists of a four-carbon butanedioic acid backbone with fluorine atoms substituting the hydrogen atoms on the C2 and C3 carbons.

Molecular Structure of Tetrafluorosuccinic Acid

Synthesis and Experimental Protocols

While various methods for the synthesis of fluorinated organic compounds exist, a common route to dicarboxylic acids involves the oxidation of a corresponding unsaturated precursor. A representative experimental protocol for the synthesis of a dicarboxylic acid via alkene oxidation is detailed below. This generalized procedure can be adapted for the synthesis of **tetrafluorosuccinic acid** from a suitable tetrafluorinated alkene precursor.

General Protocol for Alkene Oxidation to a Dicarboxylic Acid

This protocol outlines the oxidation of an alkene using potassium permanganate to yield a dicarboxylic acid.[5][6]



Materials:

- Alkene precursor
- Potassium permanganate (KMnO₄)
- Dilute sulfuric acid (H₂SO₄)
- Sodium carbonate solution (optional, for alkaline conditions)
- Distilled water
- Appropriate organic solvent (e.g., acetone, t-butanol)
- Standard laboratory glassware (round-bottom flask, condenser, dropping funnel, etc.)
- · Heating and stirring apparatus
- Extraction and purification equipment (separatory funnel, rotary evaporator, recrystallization apparatus)

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel, dissolve the alkene precursor in a suitable solvent.
- Preparation of Oxidant: Prepare an aqueous solution of potassium permanganate. For acidic conditions, the solution should be acidified with dilute sulfuric acid. For neutral or slightly alkaline conditions, a dilute solution of potassium permanganate in water can be used.
- Oxidation Reaction: While stirring the alkene solution, add the potassium permanganate solution dropwise from the dropping funnel. The reaction is often exothermic, and the addition rate should be controlled to maintain a moderate temperature. The reaction mixture will typically turn from purple to a brown precipitate of manganese dioxide (MnO₂).
- Reaction Completion: After the addition is complete, continue stirring the mixture until the
 purple color of the permanganate has disappeared, indicating the completion of the
 oxidation. The reaction may require heating to proceed to completion.

Foundational & Exploratory

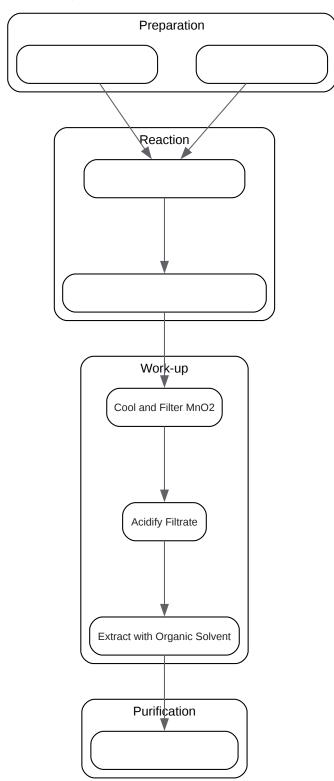




- Work-up:
 - Cool the reaction mixture to room temperature.
 - Filter the mixture to remove the manganese dioxide precipitate.
 - The filtrate, containing the dicarboxylic acid salt, is then acidified with a strong acid (e.g., concentrated HCl) to precipitate the dicarboxylic acid.
 - If the product is soluble in the aqueous layer, extract the aqueous phase with a suitable organic solvent.
- Purification: The crude dicarboxylic acid can be purified by recrystallization from an appropriate solvent.

Safety Precautions: Potassium permanganate is a strong oxidizing agent and should be handled with care. Reactions involving permanganate can be vigorous. Always wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.





Experimental Workflow: Alkene Oxidation

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Generalized workflow for the synthesis of a dicarboxylic acid via alkene oxidation.



Applications in Research and Drug Development

Tetrafluorosuccinic acid serves as a valuable building block in organic synthesis, particularly for the introduction of fluorinated moieties into larger molecules. The unique properties conferred by fluorine atoms, such as increased metabolic stability and altered acidity, make this compound and its derivatives of interest in the development of pharmaceuticals and agrochemicals.

Role as a Fluorinated Building Block

In drug design, the incorporation of fluorine can significantly impact a molecule's pharmacokinetic and pharmacodynamic properties. **Tetrafluorosuccinic acid** can be used to synthesize more complex fluorinated molecules that may exhibit enhanced biological activity. Its dicarboxylic acid functionality allows for a variety of chemical transformations, including the formation of esters, amides, and other derivatives.

Use in Materials Science

The thermal and chemical stability of fluorinated compounds makes **tetrafluorosuccinic acid** a candidate for the synthesis of specialty polymers and materials. These materials may find applications in environments requiring high resistance to heat and chemical degradation.

Safety and Handling

Tetrafluorosuccinic acid is a corrosive substance and should be handled with appropriate safety precautions. It can cause skin and eye irritation. Always use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Refer to the Safety Data Sheet (SDS) for complete safety and handling information.

Conclusion

Tetrafluorosuccinic acid is a versatile fluorinated compound with significant potential in various fields of chemical research and development. Its unique properties, stemming from the presence of multiple fluorine atoms, make it a valuable building block for the synthesis of novel pharmaceuticals, agrochemicals, and advanced materials. The experimental protocols and data presented in this guide are intended to support researchers in the safe and effective use of this compound in their work.



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